

An In-depth Technical Guide to 3-Bromo-5-(trifluoromethoxy)phenol

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Compound of Interest

Compound Name: 3-Bromo-5-(trifluoromethoxy)phenol

Cat. No.: B598934

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Disclaimer: This document provides a summary of publicly available technical information. Significant data gaps exist for **3-Bromo-5-(trifluoromethoxy)phenol**. As a supplement, information on the closely related but structurally distinct compound, 3-Bromo-5-(trifluoromethyl)phenol, is also provided with clear differentiation.

Core Topic: 3-Bromo-5-(trifluoromethoxy)phenol (CAS: 1197239-47-6)

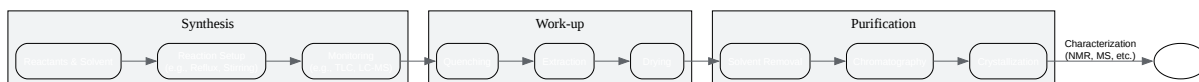
A comprehensive search of publicly available scientific literature and chemical databases reveals a notable scarcity of in-depth technical data for **3-Bromo-5-(trifluoromethoxy)phenol**. While this compound is commercially available, detailed experimental protocols, extensive spectroscopic data, and biological activity studies are not readily accessible. This guide presents the available information for the target compound and supplements it with a more detailed analysis of a structurally similar analogue to provide a broader context for researchers.

Chemical Identity and Properties

3-Bromo-5-(trifluoromethoxy)phenol is a halogenated and fluorinated phenol derivative. The presence of a bromine atom, a trifluoromethoxy group, and a hydroxyl group on the benzene ring suggests its potential as a versatile building block in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical compounds.

Table 1: Physicochemical Properties of **3-Bromo-5-(trifluoromethoxy)phenol**

Property	Value	Source
CAS Number	1197239-47-6	ChemicalBook [1]
Molecular Formula	C ₇ H ₄ BrF ₃ O ₂	Internal Calculation
Molecular Weight	257.01 g/mol	Internal Calculation
Appearance	Not specified	-
Boiling Point	Not specified	-
Melting Point	Not specified	-
Density	Not specified	-

Visualization 1: Chemical Structure of **3-Bromo-5-(trifluoromethoxy)phenol**

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References

- 1. 3-Bromo-5-(trifluoromethoxy)phenol | 1197239-47-6 [chemicalbook.com]
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